

NODAGA-NHS stability and handling requirements

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Compound Focus: Nodaga-nhs

CAS No.: 1407166-70-4

Cat. No.: S3525414

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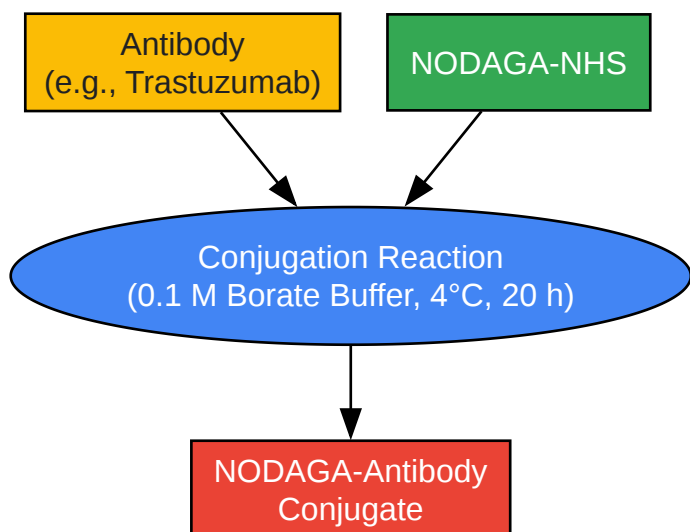
Chemical Profile and Storage

The table below summarizes the fundamental properties of **NODAGA-NHS** for handling and preparation:

| Property | Specification |
|---------------------|--|
| CAS Number | 1407166-70-4 [1] [2] |
| Molecular Formula | C ₁₉ H ₂₈ N ₄ O ₁₀ [1] [2] |
| Molecular Weight | 472.45 g/mol [1] [2] |
| Recommended Storage | Powder: -20°C (3 years) or 4°C (2 years). In solvent: -80°C (6 months) or -20°C (1 month) [2]. |
| Shipping Condition | Stable at ambient temperature for a few days during ordinary shipping [2]. |

Conjugation to Targeting Vectors

A common application is conjugating **NODAGA-NHS** to monoclonal antibodies like trastuzumab. The following diagram illustrates the core workflow, which can be adapted for other biomolecules.



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***NODAGA-NHS** conjugation to an antibody.*

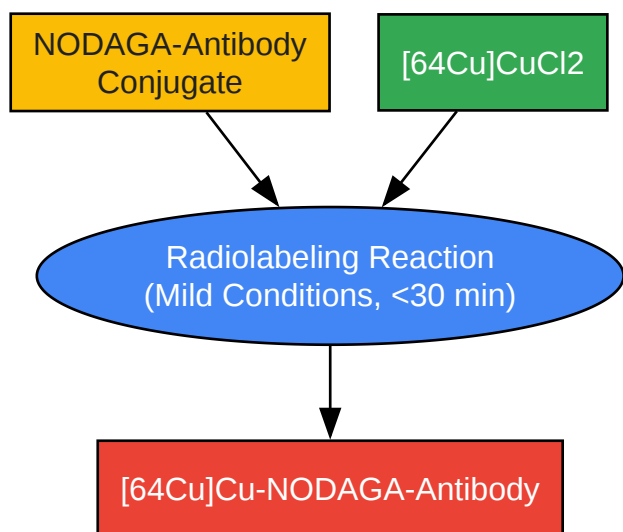
A typical protocol for conjugating **NODAGA-NHS** to trastuzumab is as follows [3]:

- **Reaction Setup:** Prepare a solution of trastuzumab at **10 mg/mL** in **0.1 M borate-buffered saline** (pH ~8.5).
- **Molar Ratio:** Add **NODAGA-NHS** to the antibody solution at a molar ratio of **5:1 to 20:1 (NODAGA-NHS : Antibody)**.
- **Incubation:** Allow the reaction to proceed for **20 hours at 4°C**.
- **Purification:** Purify the conjugate, typically using size-exclusion chromatography (e.g., PD-10 desalting column) to remove unreacted chelator.

This protocol typically results in about **2.5 NODAGA moieties per antibody molecule** [3].

Radiolabeling with Copper-64

Once conjugated, the NODAGA-biomolecule can be radiolabeled with ^{64}Cu . The workflow for this process is outlined below.



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Radiolabeling NODAGA-antibody conjugate with Copper-64.

A key advantage of NODAGA is that it allows for efficient radiolabeling under mild conditions. Here's a summary of optimized parameters:

| Parameter | Optimization Finding for [⁶⁴ Cu]Cu-NODAGA-trastuzumab [3] |
|-----------------|--|
| Antibody Amount | As little as 10 µg can be used, but 25 µg enables faster labeling. |
| Temperature | Efficient labeling occurs at room temperature . |
| Time | Full incorporation of ⁶⁴ Cu can be achieved in 15-30 minutes . |

Stability and Performance Comparison

NODAGA is often compared with the chelator DOTA for ⁶⁴Cu labeling. The table below highlights key comparative findings:

| Aspect | NODAGA (Findings) | DOTA (for Context) |
|-------------------------------------|--|---|
| In Vitro Stability | High stability in PBS and mouse serum [4]. | Good stability, but may be lower than NODAGA in some challenges [4]. |
| Stability vs. Transchelation | Higher resistance to transchelation by EDTA (a competing chelator) [4]. | Lower resistance to transchelation in challenge assays [4]. |
| In Vivo Performance | Lower non-target liver uptake, indicating higher complex stability in vivo [5]. | Higher liver uptake can occur, suggesting some release of ^{64}Cu [5]. |
| Tumor Targeting | Good tumor uptake (3–9% ID/g) and high immunoreactive fraction (88–94%) [4] [3]. | Good tumor uptake, but potentially lower contrast due to higher background [5]. |

These characteristics make NODAGA a preferred chelator for ^{64}Cu , as it provides stable radiolabeling and improves image contrast by reducing background signal in non-target organs like the liver [4] [5].

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References

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2. NODAGA-NHS | EGFR | 1407166-70-4 [invivochem.com]
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5. Comparison of DOTA and NODAGA as chelators for ^{64}Cu - ... [sciencedirect.com]

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